

Comparative Toxicity of Chloronitrophenol Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 3-Chloro-2-nitrophenol

Cat. No.: B096774

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For researchers, scientists, and drug development professionals, understanding the toxicological profiles of chemical isomers is paramount for safety assessment and the development of structure-activity relationships. This guide provides a comparative analysis of the acute oral toxicity of different chloronitrophenol isomers, supported by available experimental data. Due to the limited availability of directly comparable acute toxicity studies for all isomers in the same species, this guide synthesizes the most relevant data found in the public domain.

Quantitative Toxicity Data

The acute oral toxicity of chloronitrophenol isomers is typically evaluated by determining the median lethal dose (LD50), the dose at which 50% of the test subjects are expected to die. The available LD50 values for oral administration in rats are summarized in the table below. It is important to note that a direct comparison is challenging due to the lack of data for all isomers under identical experimental conditions.

Chemical Name	CAS Number	Test Species	Route of Administration	LD50 (mg/kg)	Reference
2-Chloro-4-nitrophenol	619-08-9	Rat	Oral	900	[1]
4-Chloro-2-nitrophenol	89-64-5	Rat	Oral	Data not available	
2-Chloro-6-nitrophenol	603-86-1	Rat	Oral	Data not available	
5-Chloro-2-nitrophenol	611-07-4	Rat (male)	Oral	1000	[2]
2-Amino-6-chloro-4-nitrophenol	6358-09-4	Rat	Oral	>2000	

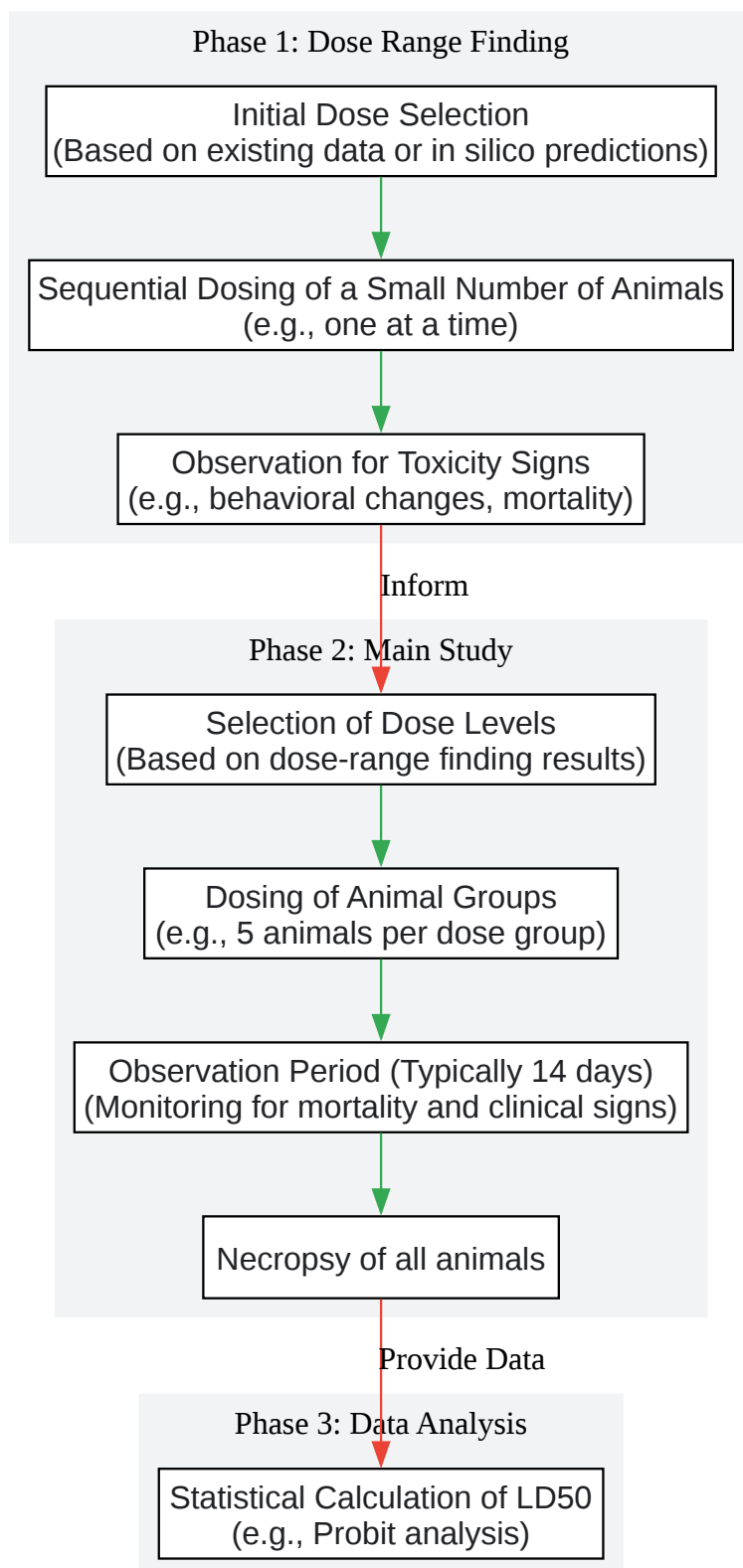
Data for 4-Chloro-2-nitrophenol and 2-Chloro-6-nitrophenol in rats were not available in the reviewed literature. The data for 2-Amino-6-chloro-4-nitrophenol is included for contextual comparison of a structurally related compound.

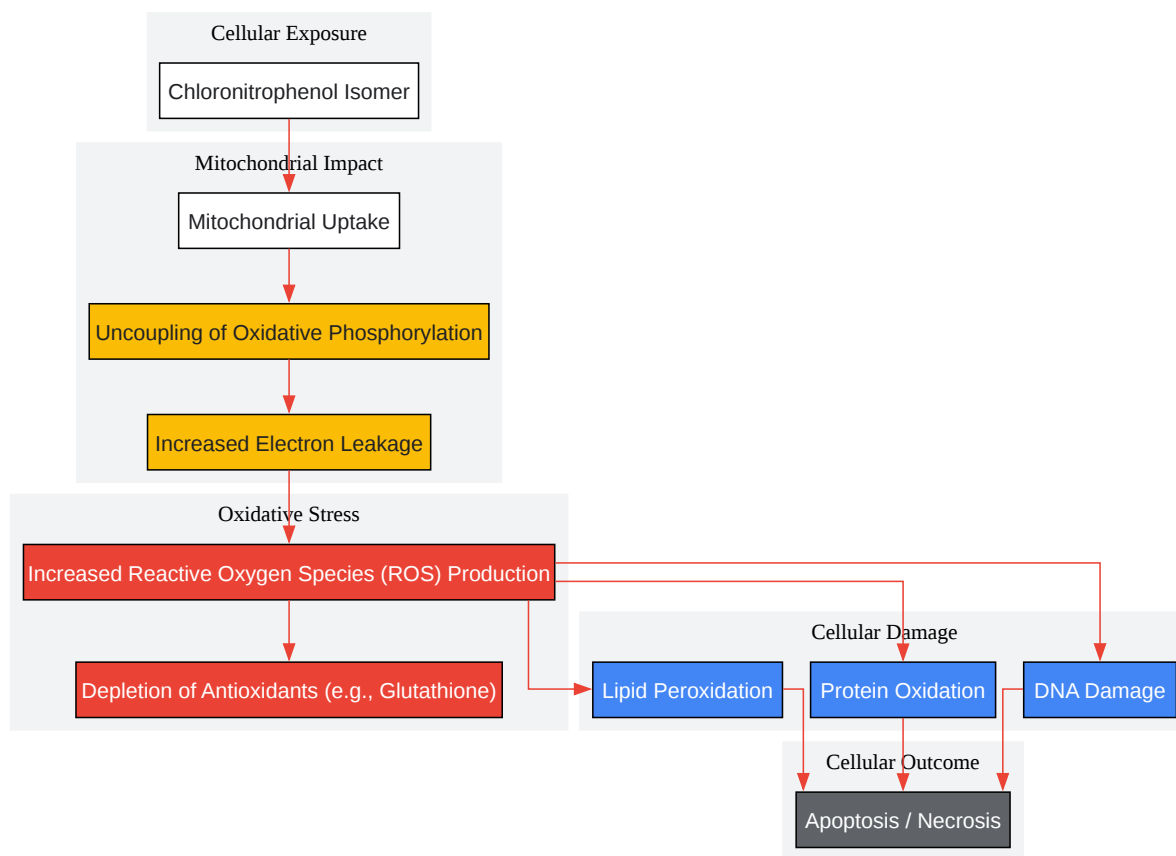
Experimental Protocols

The determination of acute oral toxicity, as indicated by the LD50 values, generally follows standardized guidelines to ensure reproducibility and comparability of data. The Organisation for Economic Co-operation and Development (OECD) provides several guidelines for acute oral toxicity testing.

General Methodology for Acute Oral Toxicity (LD50) Determination (Based on OECD Guidelines)

A generalized workflow for determining the acute oral LD50 of a chemical is depicted below. This process is designed to assess the short-term poisoning potential of a substance.





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